

A Technical Guide to 1-Pyrenecarboxaldehyde: Commercial Availability, Purity, and Experimental Protocols

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Compound of Interest

Compound Name: 1-Pyrenecarboxaldehyde

Cat. No.: B026117

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **1-Pyrenecarboxaldehyde**, a key fluorescent probe and building block in various scientific disciplines. This document details its commercial sources, typical purity levels, and provides explicit experimental protocols for its purification. Furthermore, it visualizes key applications of **1-Pyrenecarboxaldehyde** in fluorescence quenching and nanomaterial functionalization through detailed diagrams.

Commercial Sources and Purity

1-Pyrenecarboxaldehyde is readily available from a variety of chemical suppliers. The purity of the commercially available product typically ranges from 98% to over 99%. The most common analytical techniques employed by suppliers to certify purity are High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC).

Below is a summary of representative commercial sources and their stated product specifications. Please note that prices and availability are subject to change and should be verified with the respective suppliers.

Supplier	Product Number (Example)	Stated Purity	Analytical Method
Sigma-Aldrich	144037	99%	-
Thermo Fisher Scientific (Alfa Aesar)	AAL10835	98+%	HPLC
Tokyo Chemical Industry (TCI)	P1448	>98.0%	GC
ChemScene	CS-0138253	≥98%	-
Santa Cruz Biotechnology	sc-232848	≥99%	-
Apollo Scientific	OR22205	98%	-
AdipoGen Life Sciences	CDX-P0093	-	¹ H-NMR

Experimental Protocols for Purification

For applications requiring the highest purity, commercial **1-Pyrenecarboxaldehyde** can be further purified using standard laboratory techniques. The two most effective methods are recrystallization and column chromatography.

Recrystallization

Recrystallization is a robust method for purifying solid compounds. For **1-Pyrenecarboxaldehyde**, ethanol has been reported as an effective solvent.

Protocol for Recrystallization of **1-Pyrenecarboxaldehyde** from Ethanol[1]

- **Dissolution:** In a suitable Erlenmeyer flask, dissolve the crude **1-Pyrenecarboxaldehyde** in a minimal amount of hot ethanol. Heat the mixture gently on a hot plate with stirring until the solid completely dissolves.
- **Hot Filtration (Optional):** If any insoluble impurities are observed in the hot solution, perform a hot filtration using a pre-heated funnel and fluted filter paper to remove them.

- **Crystallization:** Allow the hot, clear solution to cool slowly to room temperature. As the solution cools, the solubility of **1-Pyrenecarboxaldehyde** will decrease, leading to the formation of crystals. For maximum recovery, the flask can be subsequently placed in an ice bath.
- **Isolation:** Collect the purified crystals by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the crystals with a small amount of cold ethanol to remove any residual soluble impurities.
- **Drying:** Dry the purified crystals under vacuum to remove any remaining solvent. The melting point of pure **1-Pyrenecarboxaldehyde** is reported to be in the range of 125-128 °C.

Column Chromatography

Column chromatography is a powerful technique for separating compounds based on their differential adsorption to a stationary phase. For **1-Pyrenecarboxaldehyde**, silica gel is a suitable stationary phase.

Protocol for Column Chromatography of **1-Pyrenecarboxaldehyde**

- **Column Preparation:** Prepare a slurry of silica gel (70-230 mesh) in a non-polar solvent (e.g., hexane or petroleum ether). Pour the slurry into a glass column and allow it to pack uniformly. A layer of sand can be added to the top of the silica gel to prevent disturbance during solvent addition.
- **Sample Loading:** Dissolve the crude **1-Pyrenecarboxaldehyde** in a minimal amount of a suitable solvent, such as dichloromethane or a mixture of the eluent. Carefully load the sample onto the top of the silica gel column.
- **Elution:** Elute the column with a solvent system of appropriate polarity. A common starting point for aromatic aldehydes is a mixture of a non-polar solvent and a slightly more polar solvent, such as a gradient of petroleum ether and dichloromethane, or hexane and ethyl acetate. The optimal solvent system should be determined by thin-layer chromatography (TLC) beforehand, aiming for an R_f value of approximately 0.2-0.4 for the desired compound.
- **Fraction Collection:** Collect the eluent in a series of fractions.

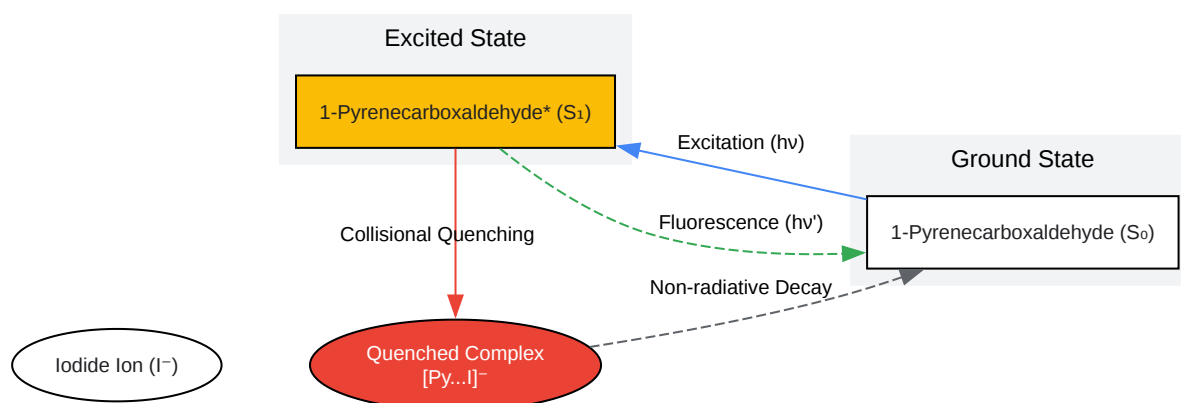
- Analysis: Monitor the collected fractions by TLC to identify those containing the purified **1-Pyrenecarboxaldehyde**.
- Solvent Removal: Combine the pure fractions and remove the solvent using a rotary evaporator to obtain the purified product.

Visualizing Key Applications of 1-Pyrenecarboxaldehyde

1-Pyrenecarboxaldehyde's unique photophysical properties make it a valuable tool in various research areas. The following diagrams, generated using the DOT language, illustrate two key applications.

Fluorescence Quenching by Iodide Ions

1-Pyrenecarboxaldehyde exhibits strong fluorescence. This fluorescence can be "quenched" by certain molecules, such as iodide ions. This process involves the deactivation of the excited state of the fluorophore upon collision with the quencher.

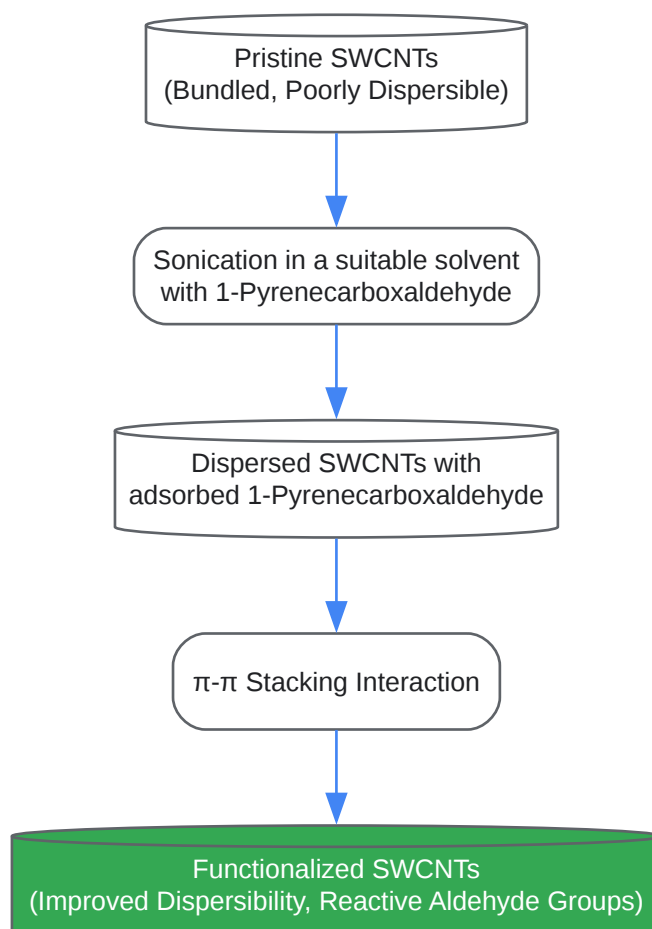


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Mechanism of fluorescence quenching of **1-Pyrenecarboxaldehyde** by iodide ions.

Non-Covalent Functionalization of Single-Walled Carbon Nanotubes (SWCNTs)

The planar aromatic structure of **1-Pyrenecarboxaldehyde** allows it to interact with the surface of single-walled carbon nanotubes (SWCNTs) through non-covalent π - π stacking interactions. This process is a common method for functionalizing SWCNTs, which can improve their dispersibility and allow for further chemical modifications.



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Workflow for the non-covalent functionalization of SWCNTs with **1-Pyrenecarboxaldehyde**.

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References

- 1. Noncovalent functionalization of carbon nanotubes as a scaffold for tissue engineering - PMC [pmc.ncbi.nlm.nih.gov]
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